

The Chemistry and Application of 7-Diethylaminocoumarin Dyes: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DEAC, SE

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The 7-diethylaminocoumarin scaffold is a cornerstone in the development of fluorescent probes and labels. Characterized by a robust benzopyrone core functionalized with a diethylamino group at the 7-position, these dyes exhibit remarkable photophysical properties. Their high fluorescence quantum yields, large Stokes shifts, and sensitivity to the local microenvironment make them invaluable tools in a wide range of scientific disciplines, from materials science to cellular biology. This technical guide provides a comprehensive literature review of 7-diethylaminocoumarin dyes, focusing on their photophysical properties, synthesis, and applications as fluorescent probes.

Core Photophysical Properties

The fluorescence of 7-diethylaminocoumarin dyes originates from an intramolecular charge transfer (ICT) process. Upon photoexcitation, electron density shifts from the electron-donating diethylamino group to the electron-withdrawing lactone carbonyl group of the coumarin core. This ICT is responsible for their characteristic large Stokes shifts and environmental sensitivity. The photophysical properties of these dyes are significantly influenced by the solvent polarity, viscosity, and the presence of specific substituents on the coumarin ring.

Quantitative Photophysical Data

The following tables summarize the key photophysical parameters for a selection of 7-diethylaminocoumarin derivatives in various solvents. These values are essential for selecting the appropriate dye for a specific application and for interpreting experimental results.

Table 1: Photophysical Properties of Selected 7-Diethylaminocoumarin Dyes

Dye/Derivative	Solvent	λ_{abs} (nm)	λ_{em} (nm)	Quantum Yield (Φ_f)	Lifetime (τ) (ns)
7-(Diethylamino)coumarin	Ethanol	436	-	0.82	-
7-(Diethylamino)-4-methylcoumarin	Various	370-390	430-480	0.2-0.9	1.5-3.5
7-(Diethylamino)coumarin-3-carboxylic acid	Various	400-430	470-520	0.1-0.7	1.0-4.0
7-(Diethylamino)coumarin-3-carboxylic acid, N-succinimidyl ester	Various	400-430	470-500	0.1-0.7	1.0-4.0

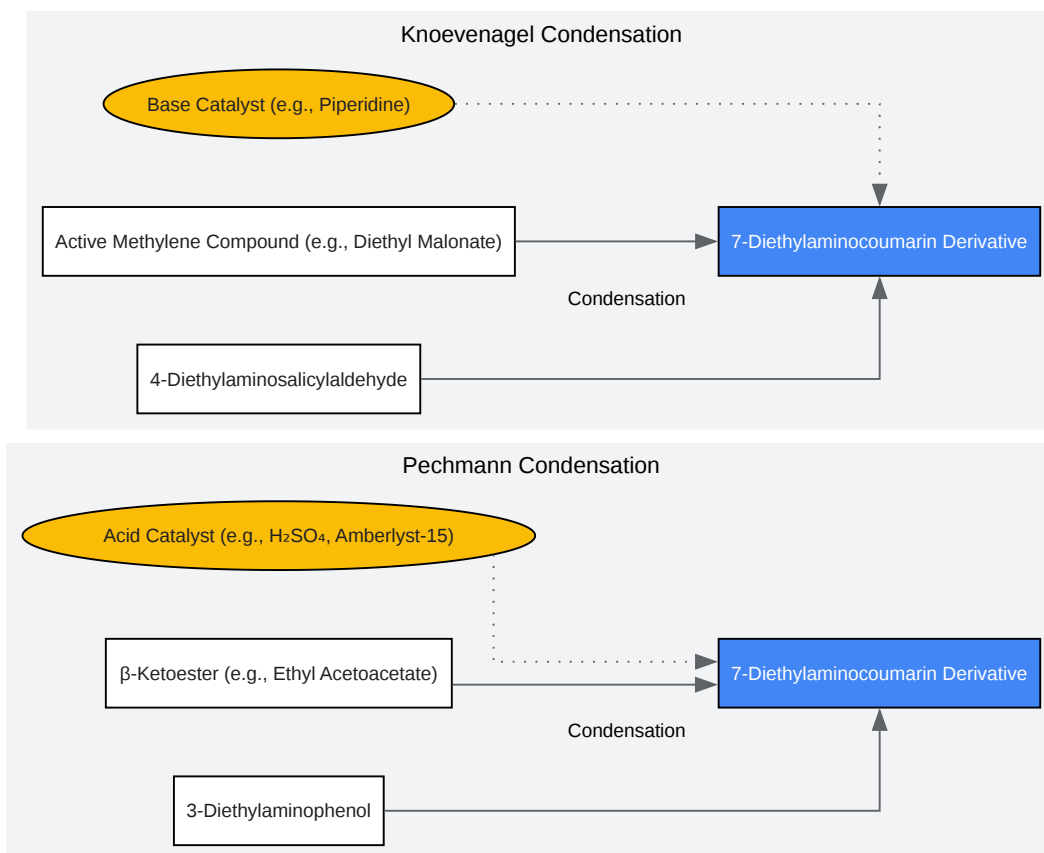
Note: The data in this table is compiled from various sources and represents a typical range of values. Actual values may vary depending on the specific experimental conditions.

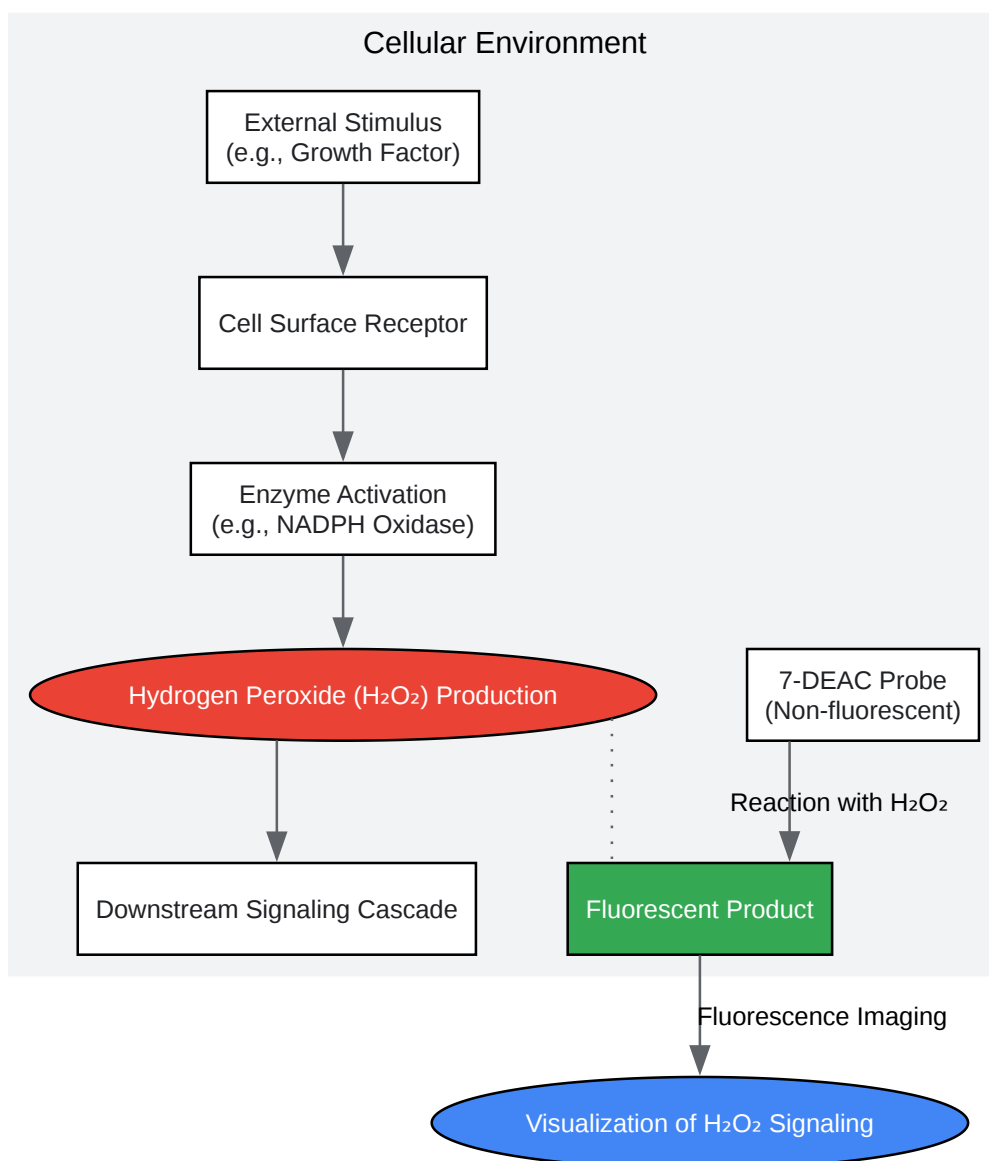
Synthesis of 7-Diethylaminocoumarin Dyes

The synthesis of the 7-diethylaminocoumarin core is typically achieved through established condensation reactions, primarily the Pechmann and Knoevenagel condensations.

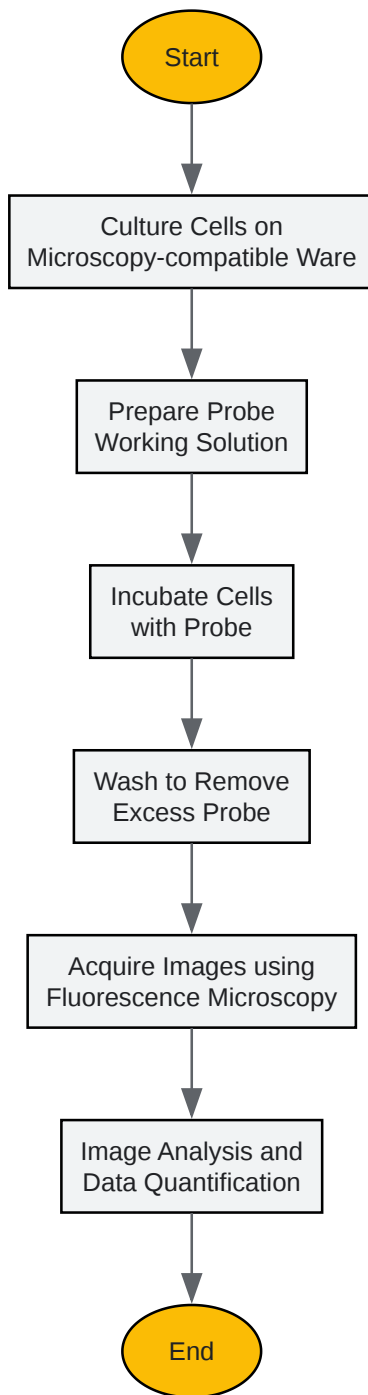
Key Synthetic Pathways

General Synthetic Pathways to 7-Diethylaminocoumarin Dyes



Detection of H₂O₂-Mediated Signaling

Experimental Workflow for Cellular Imaging with 7-DEAC Probes

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com